

triethylsilylethynyl pentacene synthesis

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Compound Focus: TES pentacene

CAS No.: 398128-81-9

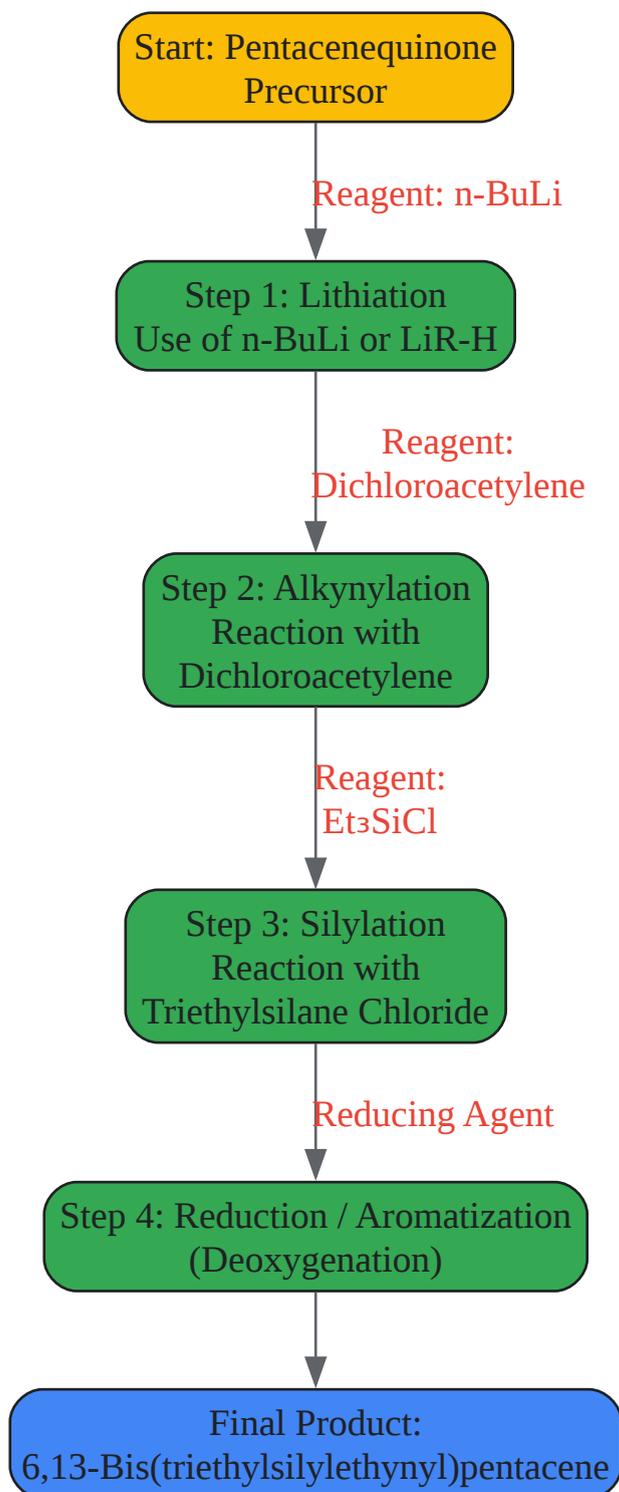
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Synthetic Strategy and Pathway

The synthesis of silylethynyl-substituted pentacenes like **6,13-bis(triethylsilylethynyl)pentacene (TES-Pn)** generally follows a multi-step procedure. The core strategy involves a key cross-coupling reaction between a pentacenequinone derivative and a silylacetylene reagent [1] [2].

The following diagram illustrates the logical workflow and major steps involved in this synthesis:



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Key Properties and Characterization Data

The table below summarizes the properties of TES-Pentacene in comparison to its close relative, TIPS-Pentacene, as identified in the search results.

Property	6,13-Bis(triethylsilylethynyl)pentacene (TES-Pn)	6,13-Bis(triisopropylsilylethynyl)pentacene (TIPS-Pn)
Solid-State Packing	One-dimensional (1D) π -stacking [3]	Two-dimensional (2D) "brickwork" arrangement [3] [4]
Optoelectronic Anisotropy	High (Anisotropy ratio ~21-47) [3]	Moderate (Anisotropy ratio ~3-10) [3]
Key Structural Feature	Strong intermolecular transition dipole along the core stacking axis [3]	2D packing structure [3]

Experimental Considerations and Notes

- **Aromatization Step:** The final, crucial step to obtain the conductive pentacene core involves a reduction (deoxygenation) of the intermediate. Common reagents for this include **tin chloride (SnCl₂)** or other chemical reducing agents [2].
- **Molecular Orbital Tuning:** A 2025 study highlights a related strategy using **N,N'-diethynylated 6,13-dihydro-6,13-diazapentacene**. This approach tunes frontier molecular orbitals while maintaining the parent pentacene's geometry and π -stacking, significantly enhancing hole mobility in field-effect transistors [4]. This represents an advanced direction in the field.

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References

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